Spectroscopic Characterization Guide: Ethyl 5-Nitrovanillate vs. Ethyl Vanillate[1]

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Compound of Interest	
Compound Name:	*Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate*
CAS No.:	*64095-07-4*
Cat. No.:	*B1499346*

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Executive Summary & Scaffold Analysis

Ethyl Vanillate is a phenolic ester commonly used as a starting material in medicinal chemistry.[1] Its nitration to Ethyl 5-Nitrovanillate is a prototypical electrophilic aromatic substitution (EAS) directed by the activating hydroxyl and methoxy groups.[1]

- The Challenge: Confirming the introduction of the nitro group at the ortho position to the phenol (C5) rather than the meta position (C2) or hydrolysis of the ester.
- The Solution: Comparative spectroscopy (NMR, IR) reveals distinct "fingerprint" changes—specifically the loss of the ABX aromatic coupling pattern and the appearance of nitro-specific vibrational modes.

Structural Comparison

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Feature	Ethyl Vanillate (EV)	Ethyl 5-Nitrovanillate (E5NV)
CAS Number	617-05-0	64095-07-4
Formula		
MW	196.20 g/mol	241.20 g/mol
Substitution	1,3,4-trisubstituted benzene	1,3,4,5-tetrasubstituted benzene
Melting Point	44–46 °C	73–75 °C
Appearance	Colorless/White crystals	Yellow crystalline solid

Spectroscopic Characterization

A. Infrared Spectroscopy (FT-IR)

The most immediate confirmation of reaction success is the appearance of nitro stretching bands and the shift in the hydroxyl region due to intramolecular hydrogen bonding.[1]

Key Diagnostic Bands:

- Nitro Group (

  ): E5NV exhibits two strong new bands absent in EV.[1]

  - Asymmetric Stretch: ~1535–1550 cm

  - Symmetric Stretch: ~1340–1360 cm

- Hydroxyl Group (-OH):

  - EV: Broad band at 3200–3400 cm

    (intermolecular H-bonding).[1][2]

  - E5NV: The -OH band often shifts or sharpens slightly due to strong intramolecular hydrogen bonding with the adjacent ortho-nitro oxygen, forming a stable 6-membered

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chelate ring.[1]

- Carbonyl (C=O): Both esters show a stretch ~1710–1720 cm

.[1] The electron-withdrawing nitro group in E5NV may cause a slight blue shift (higher wavenumber) compared to EV.[1]

B. Nuclear Magnetic Resonance (H NMR)

NMR provides definitive proof of regiochemistry.[1] The key indicator is the change in the aromatic proton integration and coupling pattern.[1]

Solvent:

or

(Note: Phenolic protons are more visible in

).[1]

Comparative

H NMR Data Table

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Proton Environment	Ethyl Vanillate (EV) (ppm)	Ethyl 5-Nitrovanillate (E5NV) (ppm)	Mechanistic Explanation
Aromatic H-5	~6.94 (d, Hz)	Absent	Substituted by .
Aromatic H-6	~7.63 (dd, Hz)	~8.10 – 8.20 (d, Hz)	Deshielded by ortho and ortho ester.
Aromatic H-2	~7.54 (d, Hz)	~7.70 – 7.80 (d, Hz)	Mild deshielding; retains meta coupling to H-6.
Phenolic -OH	~6.15 (s, broad)	~10.5 – 11.0 (s, broad)	Diagnostic: Significant downfield shift due to chelation with .
Methoxy	~3.94 (s, 3H)	~4.00 (s, 3H)	Slight deshielding.
Ethyl	~4.35 (q, Hz, 2H)	~4.40 (q, Hz, 2H)	Minimal change.
Ethyl	~1.39 (t, Hz, 3H)	~1.42 (t, Hz, 3H)	Minimal change.

Interpretation Logic:

- EV Spectrum: Shows an ABX pattern (or AMX) with three aromatic protons.[1] H-5 and H-6 show strong ortho coupling (Hz).[1]

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- E5NV Spectrum: Shows an AX pattern (two singlets or meta-coupled doublets).[1] The large ortho coupling (

  Hz) disappears because H-5 is removed.[1] The remaining protons (H-2 and H-6) are meta to each other (

  Hz).

Experimental Protocols

Protocol 1: Synthesis & Purification (Nitration)

Context: This procedure converts EV to E5NV to generate the sample for comparison.

- Dissolution: Dissolve 1.96 g (10 mmol) of Ethyl Vanillate in 10 mL of glacial acetic acid in a round-bottom flask.
- Cooling: Cool the solution to 0–5 °C using an ice bath.
- Nitration: Dropwise add a solution of concentrated

  (1.5 eq) in acetic acid over 20 minutes. Maintain temperature <10 °C to prevent dinitration or hydrolysis.[1]
- Quench: Pour the yellow reaction mixture into 100 mL of ice-water. The product, Ethyl 5-Nitrovanillate, will precipitate as a yellow solid.
- Purification: Filter the solid. Recrystallize from ethanol/water to obtain pure yellow crystals (MP: 73–75 °C).[1]

Protocol 2: NMR Sample Preparation[1]

- Mass: Weigh ~10 mg of the dry solid.
- Solvent: Dissolve in 0.6 mL of

  (for resolution) or

  (to observe the phenolic proton).

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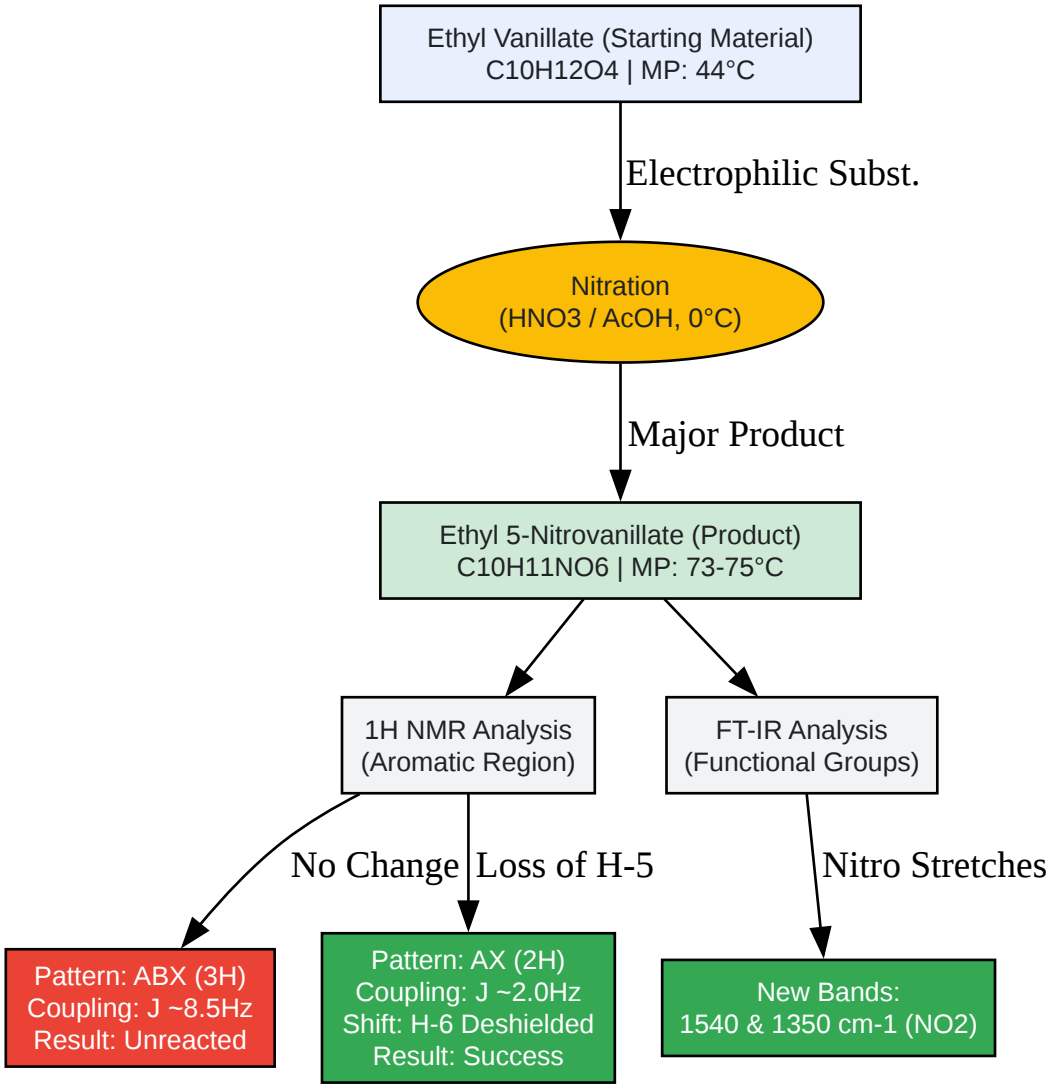
- Filtration: If the solution is cloudy, filter through a small glass wool plug directly into the NMR tube.[1]
- Acquisition: Run a standard proton sequence (16 scans minimum).[1]

Visualization of Logic Pathways

Figure 1: Synthesis and Spectroscopic Verification Workflow

This diagram illustrates the transformation and the decision logic used to verify the product using spectroscopic data.



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Caption: Workflow for the synthesis and spectroscopic validation of Ethyl 5-Nitrovanillate, highlighting key decision points based on NMR and IR data.

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